

Application Notes and Protocols for 1-(Aminomethyl)cyclobutanecarboxamide

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Compound of Interest

Compound Name: 1-(Aminomethyl)cyclobutanecarboxamide

Cat. No.: B11751266

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Introduction

1-(Aminomethyl)cyclobutanecarboxamide is a unique small molecule incorporating a strained cyclobutane ring, a primary amine, and a carboxamide functional group. Its rigid, three-dimensional structure makes it a valuable building block in medicinal chemistry, offering a scaffold to explore novel chemical space in drug discovery programs. The inherent ring strain of the cyclobutane moiety can influence molecular conformation and binding energetics, while the functional groups provide handles for further chemical modification.^{[1][2][3]}

These application notes provide a comprehensive guide to the safe handling, storage, and use of **1-(Aminomethyl)cyclobutanecarboxamide**, drawing on established best practices for similar chemical entities and general laboratory safety principles. Given the absence of a specific Safety Data Sheet (SDS) for this compound at the time of publication, a conservative approach based on the known hazards of structurally related molecules is strongly advised.

Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of a compound is fundamental to its safe handling and storage. While specific data for **1-(Aminomethyl)cyclobutanecarboxamide** is not readily available, the properties of related cyclobutane derivatives provide valuable insights.

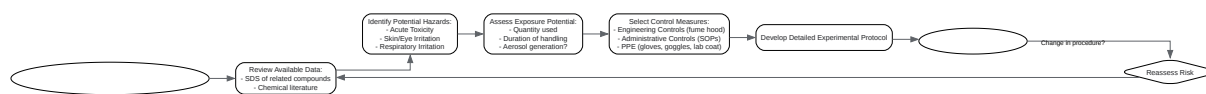
Property	Value (for related compounds)	Reference
Molecular Weight	~128.17 g/mol	
Appearance	Likely a solid at room temperature	General chemical principles
Solubility	Expected to have some solubility in water and polar organic solvents	Inferred from functional groups
Stability	The cyclobutane ring possesses inherent strain, which can make it susceptible to ring-opening reactions under certain conditions.	[2][4][5]

Hazard Identification and Risk Assessment

Due to the lack of a specific Safety Data Sheet (SDS) for **1-(Aminomethyl)cyclobutanecarboxamide**, a comprehensive risk assessment must be performed before any handling. The following potential hazards are inferred from structurally similar compounds and should be considered:

- Acute Toxicity: May be harmful if swallowed.[6]
- Skin Corrosion/Irritation: May cause skin irritation.[6]
- Serious Eye Damage/Irritation: May cause serious eye irritation.[6][7]
- Respiratory Tract Irritation: May cause respiratory irritation if inhaled as a dust.[6]

The following diagram outlines a logical workflow for risk assessment prior to handling the compound.



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Caption: Risk assessment workflow for handling **1-(Aminomethyl)cyclobutanecarboxamide**.

Handling Protocols

Personal Protective Equipment (PPE)

A risk-based approach should be used to select appropriate PPE. Based on the potential hazards of similar compounds, the following are recommended as a minimum:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Nitrile or other chemically resistant gloves. Inspect gloves for integrity before each use.
- Body Protection: A laboratory coat should be worn at all times.
- Respiratory Protection: If there is a risk of generating dust or aerosols, a NIOSH-approved respirator may be necessary.

Engineering Controls

- Ventilation: All handling of solid **1-(Aminomethyl)cyclobutanecarboxamide** that could generate dust, and all work with its solutions, should be conducted in a certified chemical fume hood to minimize inhalation exposure.

General Handling Practices

- **Avoid Contact:** Avoid direct contact with skin, eyes, and clothing.
- **Avoid Inhalation:** Avoid breathing dust or aerosols.
- **Good Housekeeping:** Keep the work area clean and tidy. Clean up spills promptly and according to established procedures.
- **Hygiene:** Wash hands thoroughly after handling, before breaks, and at the end of the workday.^[6]

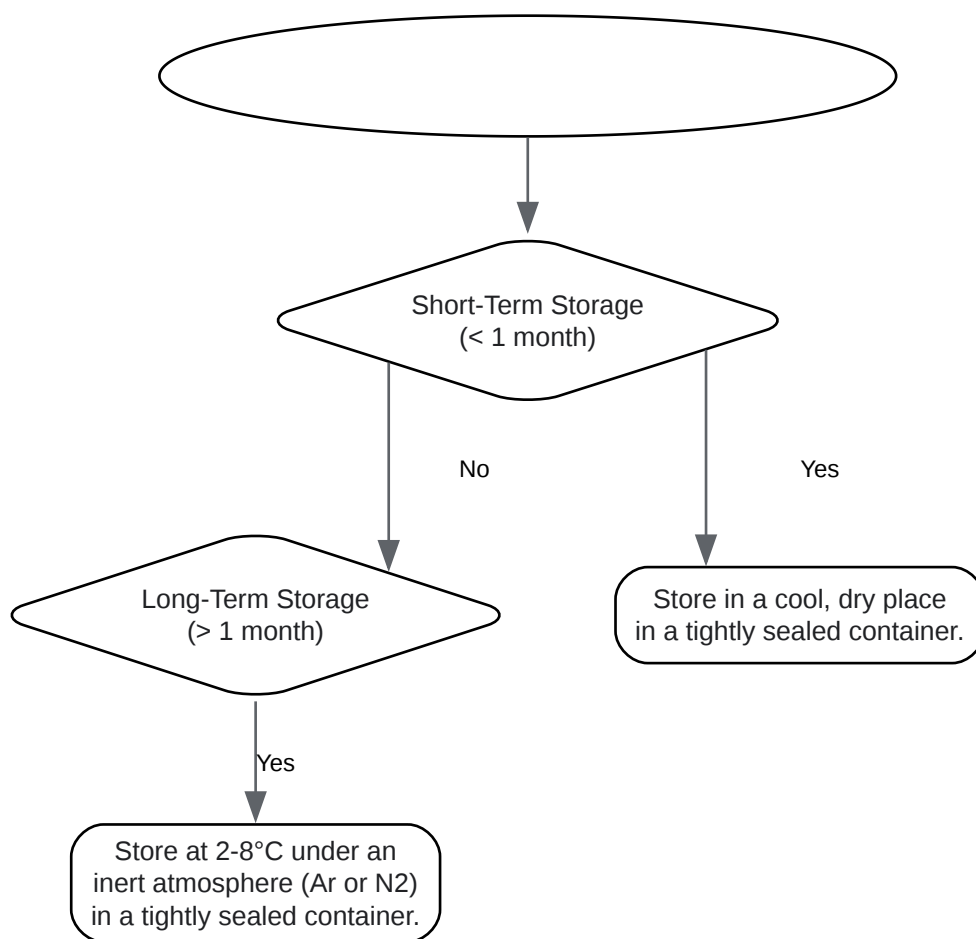
Storage Protocols

Proper storage is crucial to maintain the integrity of **1-(Aminomethyl)cyclobutanecarboxamide** and to ensure the safety of laboratory personnel.

Storage Conditions

- **Temperature:** Store in a cool, dry place. While specific temperature requirements are not available, refrigerated storage (2-8°C) is a prudent measure for long-term stability.^[6]
- **Atmosphere:** For long-term storage, consider storing under an inert atmosphere (e.g., argon or nitrogen) to prevent potential degradation from atmospheric moisture or oxygen.
- **Container:** Keep the container tightly closed to prevent contamination and absorption of moisture.

The following flowchart illustrates the decision-making process for appropriate storage.



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Caption: Decision tree for the storage of **1-(Aminomethyl)cyclobutanecarboxamide**.

Incompatibilities

Based on the functional groups present and information from related compounds, avoid storing **1-(Aminomethyl)cyclobutanecarboxamide** with the following:

- Strong Oxidizing Agents: The amine functionality can be susceptible to oxidation.
- Strong Acids and Bases: These can potentially catalyze the hydrolysis of the amide or react with the amine.
- Reactive Halogenating Agents: These can react with the amine and amide groups.

Experimental Protocols

Preparation of a Stock Solution

This protocol describes the preparation of a 10 mM stock solution in Dimethyl Sulfoxide (DMSO).

Materials:

- **1-(Aminomethyl)cyclobutanecarboxamide**
- Anhydrous DMSO
- Calibrated analytical balance
- Volumetric flask
- Pipettes
- Vortex mixer or sonicator

Procedure:

- **Tare the Weighing Vessel:** In a chemical fume hood, place a suitable weighing vessel (e.g., a glass vial) on a calibrated analytical balance and tare it.
- **Weigh the Compound:** Carefully weigh the desired amount of **1-(Aminomethyl)cyclobutanecarboxamide** into the tared vessel. For a 10 mM solution, this would be approximately 1.28 mg per 1 mL of DMSO.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the weighing vessel containing the compound.
- **Mixing:** Gently swirl the vessel to dissolve the compound. If necessary, use a vortex mixer or sonicator to ensure complete dissolution.
- **Transfer (if necessary):** If a precise concentration is required, quantitatively transfer the solution to a volumetric flask and bring it to the final volume with DMSO.

- **Storage:** Store the stock solution at -20°C or -80°C in a tightly sealed container. To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller working volumes.

Emergency Procedures

Spill Response

- **Small Spills (Solid):**
 - Evacuate the immediate area.
 - Wear appropriate PPE.
 - Gently sweep up the spilled solid, avoiding dust generation.
 - Place the spilled material into a sealed container for disposal.
 - Clean the spill area with a suitable solvent (e.g., water, followed by ethanol) and absorb the cleaning solution with an inert material.
- **Spills of Solutions:**
 - Absorb the spill with an inert material (e.g., vermiculite, sand, or absorbent pads).
 - Place the absorbent material into a sealed container for disposal.
 - Clean the spill area with a suitable solvent.

First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[6\]](#)[\[7\]](#)
- **Skin Contact:** In case of contact, immediately wash skin with soap and plenty of water. Remove contaminated clothing and shoes. Seek medical attention if irritation develops.[\[6\]](#)
- **Inhalation:** Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[\[7\]](#)

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Consult with your institution's environmental health and safety (EHS) department for specific guidance.

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